

9H-Fluorene-2-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: **9H-Fluorene-2-carboxylic acid**

Cat. No.: **B1296491**

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An in-depth analysis of **9H-Fluorene-2-carboxylic acid** reveals its fundamental chemical properties. This technical guide provides a concise summary of its molecular formula and weight, crucial for researchers and professionals in drug development and chemical synthesis.

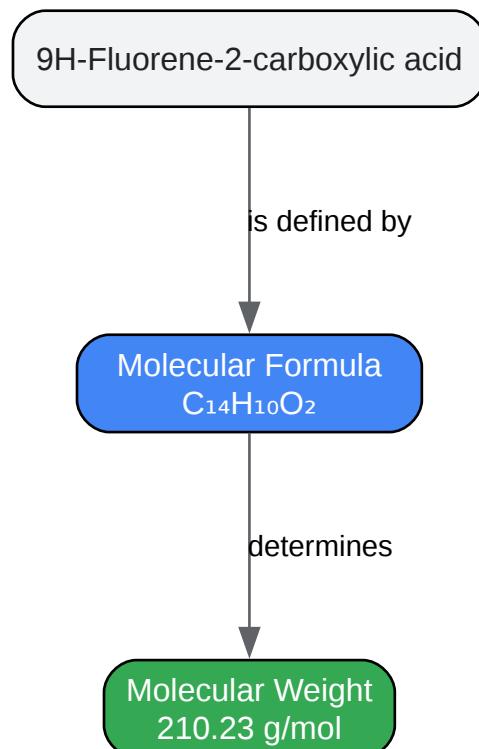
Core Molecular Data

The essential quantitative data for **9H-Fluorene-2-carboxylic acid** is presented below. This information is foundational for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ O ₂ [1]
Molecular Weight	210.23 g/mol [1]

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical's name and its primary molecular properties.



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Figure 1. Relationship between Compound Name, Formula, and Molecular Weight.

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References

- 1. 9H-fluorene-2-carboxylic acid | C₁₄H₁₀O₂ | CID 348591 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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